Spectroscopic data (NMR, IR, MS) for Bisphenol AF characterization.

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Compound of Interest

Compound Name:	*4-(1,1,1,3,3,3-Hexafluoro-2-hydroxypropan-2-yl)phenol*
CAS No.:	*836-79-3*
Cat. No.:	*B1330457*

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Characterization of Bisphenol AF: A Spectroscopic Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data essential for the characterization of Bisphenol AF (BPAF), a fluorinated analog of Bisphenol A. The following sections detail the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for BPAF, alongside the experimental protocols for data acquisition. This guide is intended to serve as a valuable resource for professionals in research and development who require robust analytical methods for the identification and characterization of this compound.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for the characterization of Bisphenol AF. Due to the limited availability of public domain NMR data for Bisphenol AF,

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representative data for the structurally similar Bisphenol A (BPA) is provided for comparative purposes.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific experimental ^{1}H and ^{13}C NMR data for Bisphenol AF are not readily available in the public domain, the following tables present the expected chemical shifts based on its structure and comparative data from Bisphenol A. The numbering convention used for the assignments is illustrated in the molecular structure diagram below.

Molecular Structure of Bisphenol AF with Atom Numbering

Caption: Molecular structure of Bisphenol AF with atom numbering for NMR assignments.

Table 1: ^{1}H NMR Spectroscopic Data for Bisphenol A (DMSO-d_6, 400 MHz)[1]

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
9.16	s	2H	OH
6.98	d, J=8.4 Hz	4H	H-2, H-6, H-2', H-6'
6.65	d, J=8.4 Hz	4H	H-3, H-5, H-3', H-5'
1.53	s	6H	CH_3

Table 2: ^{13}C NMR Spectroscopic Data for Bisphenol A ($CDCl_3$, 75 MHz)

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Chemical Shift (δ) ppm	Assignment
153.22	C-4, C-4'
143.33	C-1, C-1'
127.95	C-2, C-6, C-2', H-6'
114.68	C-3, C-5, C-3', H-5'
41.69	Cα
31.07	CH_3

Infrared (IR) Spectroscopy

The FT-IR spectrum of Bisphenol AF is characterized by absorptions corresponding to its phenolic hydroxyl groups and the fluorinated alkyl bridge.

Table 3: FT-IR Spectroscopic Data for Bisphenol AF

Wavenumber (cm^{-1})	Intensity	Assignment
~3400-3200	Strong, Broad	O-H stretch (phenolic)
~3100-3000	Medium	Aromatic C-H stretch
~1610, 1510	Strong	Aromatic C=C stretch
~1300-1100	Strong	C-F stretch
~1220	Strong	C-O stretch (phenolic)
~830	Strong	p-disubstituted C-H bend

Note: The exact peak positions may vary slightly depending on the sample preparation method (e.g., KBr pellet, ATR).

Mass Spectrometry (MS)

Mass spectrometric analysis of Bisphenol AF provides a distinct molecular ion peak and characteristic fragmentation pattern.

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Table 4: Mass Spectrometric Data for Bisphenol AF

m/z	Ion	Method
336.05850	$[M]^+$	High-Resolution MS
335	$[M-H]^-$	ESI^-
93	$[C_6H_5O]^-$	ESI^- MS/MS

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for Bisphenol AF. Instrument parameters should be optimized for the specific instrument being used.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of Bisphenol AF in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, acetone-d_6, or chloroform-d). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition:
  - Acquire a one-dimensional proton spectrum.
  - Typical parameters: 16-32 scans, relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition:
  - Acquire a one-dimensional carbon spectrum with proton decoupling.
  - Typical parameters: 1024-4096 scans, relaxation delay of 2-5 seconds.
- Data Processing: Process the raw data using appropriate software. Reference the spectra to the TMS signal.

FT-IR Spectroscopy

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- Sample Preparation (KBr Pellet Method):
  - Grind a small amount of Bisphenol AF with dry potassium bromide (KBr) in a mortar and pestle.
  - Press the mixture into a thin, transparent pellet using a hydraulic press.
- Sample Preparation (ATR Method):
  - Place a small amount of the solid sample directly onto the ATR crystal.
  - Ensure good contact between the sample and the crystal.
- Instrumentation: Use a Fourier Transform Infrared (FT-IR) spectrometer.
- Data Acquisition:
  - Collect a background spectrum of the empty sample compartment or clean ATR crystal.
  - Collect the sample spectrum over a range of 4000-400 cm^{-1}.
  - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The background spectrum is automatically subtracted from the sample spectrum to yield the final absorbance or transmittance spectrum.

Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of Bisphenol AF (e.g., 1-10 µg/mL) in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: Employ a mass spectrometer equipped with an appropriate ionization source, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI), coupled to a mass analyzer (e.g., Quadrupole, Time-of-Flight, or Orbitrap).
- Data Acquisition (ESI^-):
  - Infuse the sample solution into the ESI source.

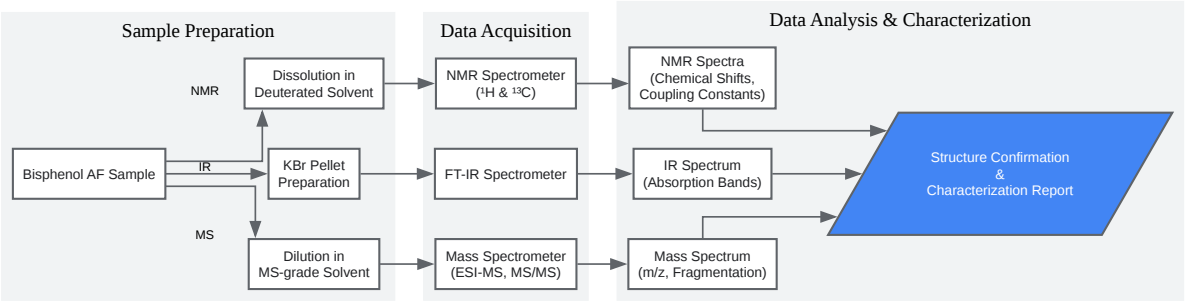
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- Optimize source parameters (e.g., capillary voltage, cone voltage, desolvation gas flow, and temperature) to maximize the signal of the $[M-H]^-$ ion.
- Acquire full scan mass spectra over a relevant m/z range (e.g., 50-500).

- Tandem MS (MS/MS) for Fragmentation Analysis:
  - Select the $[M-H]^-$ ion (m/z 335) as the precursor ion.
  - Apply collision-induced dissociation (CID) and acquire the product ion spectrum.
- Data Processing: Analyze the mass spectra to determine the accurate mass of the molecular ion and identify characteristic fragment ions.

Workflow for Spectroscopic Characterization of Bisphenol AF

The following diagram illustrates the general workflow for the comprehensive spectroscopic characterization of a compound like Bisphenol AF.



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Caption: General workflow for the spectroscopic characterization of Bisphenol AF.

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References

- 1. Human Metabolome Database: 1H NMR Spectrum (1D, 400 MHz, DMSO-d6, experimental) (HMDB0032133) [hmdb.ca]
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